

Application Notes and Protocols: Adsorption of Direct Orange 102 on Activated Carbon

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Compound of Interest

Compound Name: C.I. Direct orange 102

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This document provides a detailed overview of the adsorption of Direct Orange 102 dye onto activated carbon, summarizing key findings and experimental protocols from published research. The information is intended to guide researchers in setting up and conducting similar adsorption studies.

Introduction

Direct Orange 102 is a synthetic azo dye used in the textile industry. Due to its complex aromatic structure, it is resistant to biodegradation and can be a significant environmental pollutant. Adsorption onto activated carbon is a widely studied and effective method for the removal of such dyes from aqueous solutions. This document outlines the critical parameters, experimental procedures, and expected outcomes for the adsorption of Direct Orange 102 on activated carbon.

Data Presentation

The following tables summarize the quantitative data from studies on the adsorption of Direct Orange 102 on activated carbon derived from *Thevetia neriifolia* Juss wood (TNJAC).

Table 1: Optimal Conditions for Direct Orange 102 Adsorption

Parameter	Optimal Value	Corresponding Removal Efficiency (%)	Reference
Adsorbent Dose	4.8 g/L	98.39 (for a similar direct dye)	[1]
Contact Time	19 min	98.39 (for a similar direct dye)	[1]
pH	3	98.39 (for a similar direct dye)	[1]
Initial Dye Concentration	12 mg/L	98.39 (for a similar direct dye)	[1]
pH (TNJAC)	2 to 12	41 to 75	[2]

Table 2: Isotherm Model Parameters for Direct Orange 102 Adsorption on TNJAC

Isotherm Model	Parameters	Value	Reference
Langmuir	qm (mg/g)	9.44 - 33	[1]
R ²	-	[2]	
Freundlich	R ²	0.994	[1]

Note: The Langmuir adsorption capacity (qm) was found to vary within the specified range depending on the temperature. The adsorption of Direct Orange 102 by TNJAC was found to follow the Langmuir type of isotherm, indicating an energetically homogeneous sorbent surface.[2]

Table 3: Kinetic Model Parameters for Direct Orange 102 Adsorption on TNJAC

Kinetic Model	Parameters	Value	Reference
Pseudo-Second-Order	q _e (mg/g)	116.69	[1]
R ²	0.989	[1]	
R ² Range	0.9311 - 0.9871	[2]	

Note: The kinetic data were best described by the pseudo-second-order model.[1][2]

Table 4: Thermodynamic Parameters for the Adsorption of a Similar Direct Dye

Thermodynamic Parameter	Value	Interpretation	Reference
ΔG° (kJ/mol)	-367.668 to -1374.260	Spontaneous and favorable	[1]
ΔH° (kJ/mol)	553.98	Endothermic	[1]
ΔS° (J/mol·K)	32.23	Increased randomness at the solid-liquid interface	[1]

Note: These values indicate that the adsorption process is spontaneous and endothermic in nature.[1]

Experimental Protocols

This section details the methodologies for key experiments in the study of Direct Orange 102 adsorption on activated carbon.

3.1. Preparation of Activated Carbon (from Thevetia neriifolia Juss wood)[3]

- Material Procurement: Obtain the wood of Thevetia neriifolia Juss.
- Initial Treatment: Cut the wood into small pieces and wash with water to remove dust and other impurities.

- **Drying:** Dry the washed material in an oven at a suitable temperature (e.g., 100-110 °C) until a constant weight is achieved.
- **Carbonization:** Carbonize the dried material in a muffle furnace at 400 °C.[3]
- **Activation:** Activate the carbonized material in a muffle furnace at 800 °C for 10 minutes.[3]
- **Washing and Sieving:** Wash the activated carbon with plenty of water to remove any residual chemicals and then dry it. Sieve the final product to obtain the desired particle size.[3]

3.2. Batch Adsorption Experiments[3]

- **Stock Solution Preparation:** Prepare a stock solution of Direct Orange 102 (Molecular Formula: $C_{34}H_{21}N_6Na_3O_{11}S_2$, Molecular Weight: 822.66 g/mol) by dissolving a known amount of the dye in double-distilled water.[3][4] Prepare solutions of desired concentrations by diluting the stock solution.
- **Adsorption Setup:** In a series of flasks, add a fixed amount of activated carbon (e.g., 100 mg) to a known volume of dye solution (e.g., 100 mL) of a specific concentration.[3]
- **Agitation:** Agitate the flasks in a temperature-controlled orbital shaker at a constant speed (e.g., 180 rpm) for a predetermined period.[3]
- **Parameter Variation:** To study the effect of different parameters, vary one parameter at a time while keeping others constant:
 - **pH:** Adjust the initial pH of the dye solution using dilute HCl or NaOH.
 - **Temperature:** Set the desired temperature on the orbital shaker.
 - **Initial Dye Concentration:** Prepare dye solutions of varying concentrations.
 - **Adsorbent Dose:** Vary the amount of activated carbon added to the dye solution.
 - **Contact Time:** Withdraw samples at different time intervals.
- **Sample Collection and Analysis:** At the end of the agitation period, withdraw the mixture and centrifuge at high speed (e.g., 5000 rpm for 10 minutes) to separate the adsorbent from the

solution.[3]

- Concentration Measurement: Analyze the supernatant for the residual dye concentration using a UV-Vis spectrophotometer at the maximum wavelength of Direct Orange 102.

3.3. Calculation of Adsorption Capacity

The amount of dye adsorbed per unit mass of activated carbon at equilibrium (q_e , mg/g) can be calculated using the following equation:

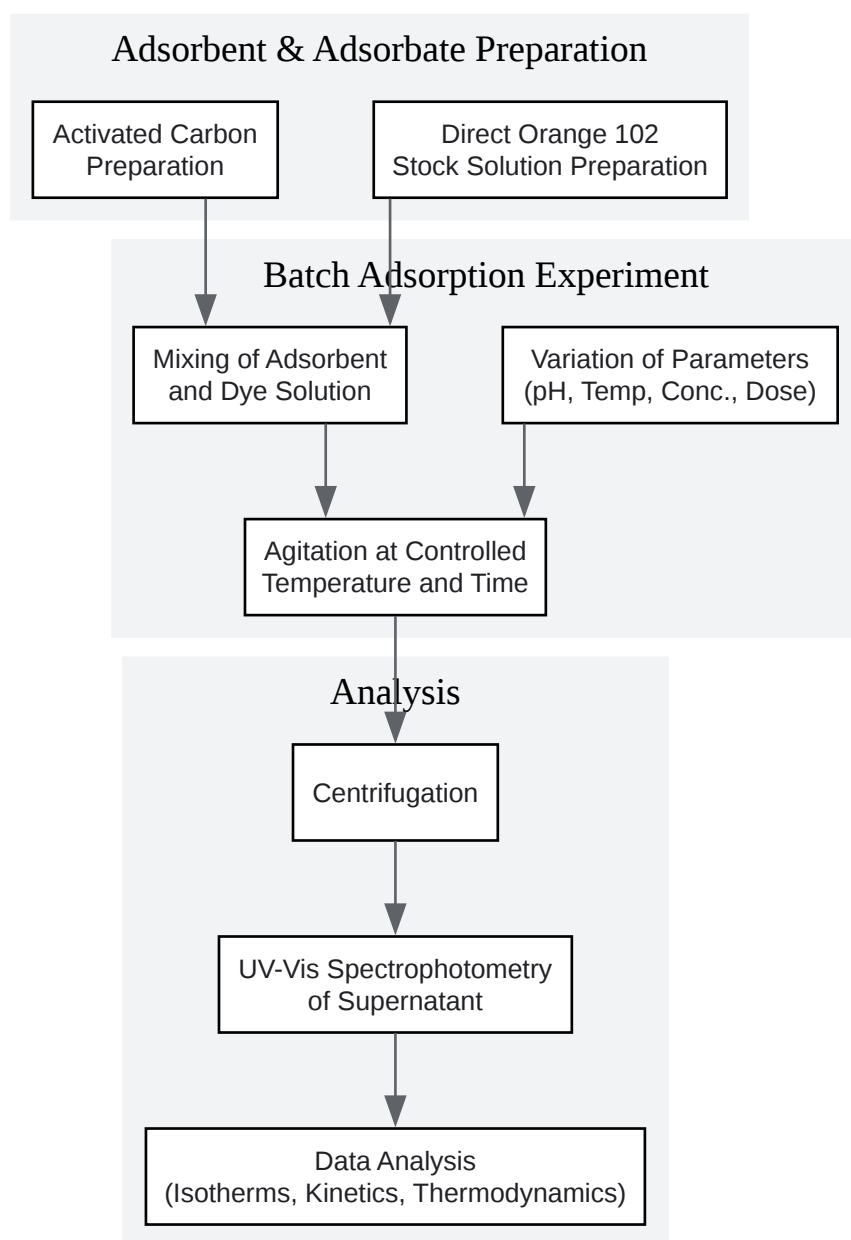
$$q_e = (C_0 - C_e) * V / m$$

Where:

- C_0 is the initial dye concentration (mg/L).
- C_e is the equilibrium dye concentration (mg/L).
- V is the volume of the solution (L).
- m is the mass of the adsorbent (g).

Visualizations

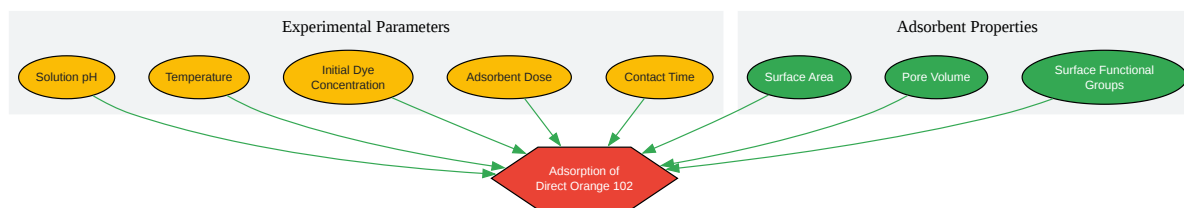
4.1. Experimental Workflow



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Caption: Experimental workflow for the adsorption study of Direct Orange 102.

4.2. Factors Influencing Adsorption



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Caption: Key factors influencing the adsorption of Direct Orange 102.

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References

- 1. researchgate.net [researchgate.net]
- 2. **Mass transfer studies of Direct Orange 102 dye onto a non-conventional adsorbent** | Pachamuthu | Indian Journal of Chemical Technology (IJCT) [op.niscair.res.in]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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